

Synthesis and purification of Atazanavir-d6

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Compound of Interest

Compound Name: Atazanavir-d6

Cat. No.: B570378

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An In-depth Technical Guide to the Synthesis and Purification of **Atazanavir-d6**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis and purification of **Atazanavir-d6**, a deuterated internal standard crucial for the accurate quantification of the antiretroviral drug Atazanavir in pharmacokinetic and metabolic studies. While specific proprietary synthesis methods are not publicly disclosed, this document outlines a chemically sound and plausible multi-step synthetic route and purification protocol based on established organic chemistry principles and available literature on the synthesis of Atazanavir.

Overview of Atazanavir-d6

Atazanavir-d6 is a stable isotope-labeled analog of Atazanavir, where six hydrogen atoms on the two terminal methoxycarbonyl groups are replaced with deuterium. This modification results in a molecule with a higher mass, making it an ideal internal standard for mass spectrometry-based bioanalytical methods. The key properties of **Atazanavir-d6** are summarized in Table 1.

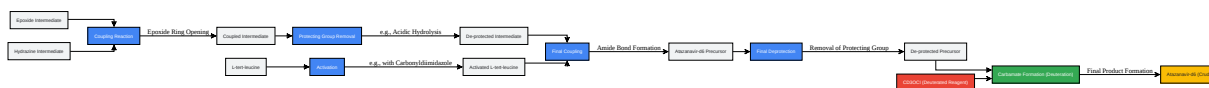
Table 1: Physicochemical Properties of **Atazanavir-d6**

Property	Value	Reference
CAS Number	1092540-50-5	[1][2][3][4]
Molecular Formula	C ₃₈ H ₄₆ D ₆ N ₆ O ₇	[1][3][4]
Molecular Weight	710.9 g/mol	[2][3][4]
Purity	>95% (HPLC)	[1]
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₆)	[4]
Appearance	Solid	[4]
Solubility	Slightly soluble in Ethanol and Methanol	[4]

Hypothesized Synthesis of Atazanavir-d6

The synthesis of **Atazanavir-d6** is expected to follow a convergent synthesis strategy, similar to that of the non-labeled Atazanavir. The key step for introducing the deuterium labels is the formation of the terminal carbamate groups using a deuterated reagent. A plausible synthetic pathway is outlined below.

Synthetic Pathway Visualization



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